

An In-depth Technical Guide to 3-Pyridylamide Oxime

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Compound of Interest

Compound Name: 3-Pyridylamide oxime

Cat. No.: B074858

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **3-Pyridylamide oxime**, a compound of interest in pharmaceutical synthesis.

Core Molecular Data

3-Pyridylamide oxime, also known as N-Hydroxynicotinamidene, is a synthetic intermediate.^[1] Its fundamental molecular characteristics are summarized below.

Property	Value
Molecular Formula	C ₆ H ₇ N ₃ O ^{[1][2][3][4][5][6]}
Molecular Weight	137.14 g/mol ^{[2][3][6][7]}
CAS Number	1594-58-7 ^{[1][2]}

Chemical Structure

The structural arrangement of **3-Pyridylamide oxime** is a key determinant of its chemical reactivity and potential applications in drug design and synthesis.

Caption: Chemical structure of **3-Pyridylamide oxime**.

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